

A Comprehensive Technical Guide to the Safe Handling of Bensulfuron-methyl-d6

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Compound of Interest

Compound Name: Bensulfuron-methyl-d6

Cat. No.: B12412839

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **Bensulfuron-methyl-d6**. The toxicological and physical properties are largely based on data for the non-deuterated parent compound, Bensulfuron-methyl, as specific comprehensive safety studies for the deuterated analog are not widely available. It is standard practice to assume the safety profile of a stable isotope-labeled compound is comparable to its unlabeled counterpart. However, users must always consult the specific Safety Data Sheet (SDS) provided by their supplier for the exact product in use and adhere to all institutional and regulatory safety protocols.

Hazard Identification and Classification

Bensulfuron-methyl is a selective herbicide of the sulfonylurea class.^[1] While it has low acute toxicity in mammals, it is classified as a skin sensitizer and presents a significant hazard to aquatic life.^{[2][3]} The Globally Harmonized System (GHS) classification provides a standardized framework for understanding these hazards.

Table 1: GHS Hazard Classification for Bensulfuron-methyl

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Sensitization	1	H317: May cause an allergic skin reaction.[2] [4]	GHS07	Warning
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.	GHS09	Warning
Hazardous to the Aquatic Environment, Long-term	1, 2	H410/H411: Very toxic/Toxic to aquatic life with long lasting effects.[2][5]	GHS09	Warning
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[4]	GHS07	Warning
Serious Eye Irritation	2A	H319: Causes serious eye irritation.[4]	GHS07	Warning

Note: Some classifications, like Acute Oral Toxicity and Eye Irritation, may be specific to formulations containing other hazardous substances (e.g., solvents like acetonitrile) and may not apply to the neat compound.[4] Always refer to the specific SDS.

Toxicological Profile

The toxicological database for Bensulfuron-methyl is considered comprehensive for risk assessment.[3] Key findings from toxicological studies are summarized below.

Table 2: Summary of Toxicological Data

Endpoint	Result	Classification/Remarks
Acute Toxicity	Oral (Rat LD50): > 5,000 mg/kg Dermal (Rabbit LD50): > 2,000 mg/kg Inhalation (Rat LC50): > 7.5 mg/L	Low acute toxicity. Classified as Toxicity Category IV (Oral, Inhalation) and III (Dermal) by the EPA.[3]
Skin & Eye Irritation	Skin: Not an irritant.[4] Eye: May cause substantial but temporary eye injury.	Classified as Toxicity Category IV for primary skin and eye irritation.[3] Note that some formulations are classified as causing serious eye irritation (Category 2A).[4]
Dermal Sensitization	Guinea Pig: Did not cause sensitization in laboratory animals in some studies,[6] but is classified as a skin sensitizer.	GHS classification indicates potential for allergic skin reaction.[2][4] The EPA has determined it is not a dermal sensitizer.[3] Due to conflicting classifications, it is prudent to handle it as a potential sensitizer.
Genotoxicity/Mutagenicity	Did not show mutagenic effects in bacterial or mammalian cell cultures, or in animal testing.[6]	Not considered mutagenic.[3]
Carcinogenicity	Animal testing in rats and mice did not show any carcinogenic effects.[6]	Classified as "not likely to be carcinogenic to humans".[3]
Reproductive/Developmental	No toxicity to reproduction was observed in animal testing.[6] Effects on embryo-fetal development were seen at levels causing maternal toxicity.[6] An increase in susceptibility was noted in rat fetuses.[3]	No evidence of increased susceptibility in pre-natal developmental studies in rabbits or in a rat reproduction study.[3]

Mechanism of Action

Bensulfuron-methyl functions as a herbicide by inhibiting a key enzyme in the biosynthesis of essential amino acids in plants. This targeted action is the basis for its selective herbicidal activity.

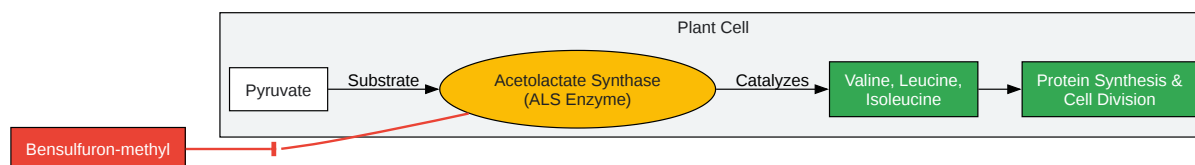


Fig. 1: Mechanism of Action of Bensulfuron-methyl

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Caption: Bensulfuron-methyl inhibits the ALS enzyme, blocking essential amino acid synthesis.

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the consistent use of appropriate PPE are critical to minimize exposure and ensure laboratory safety.

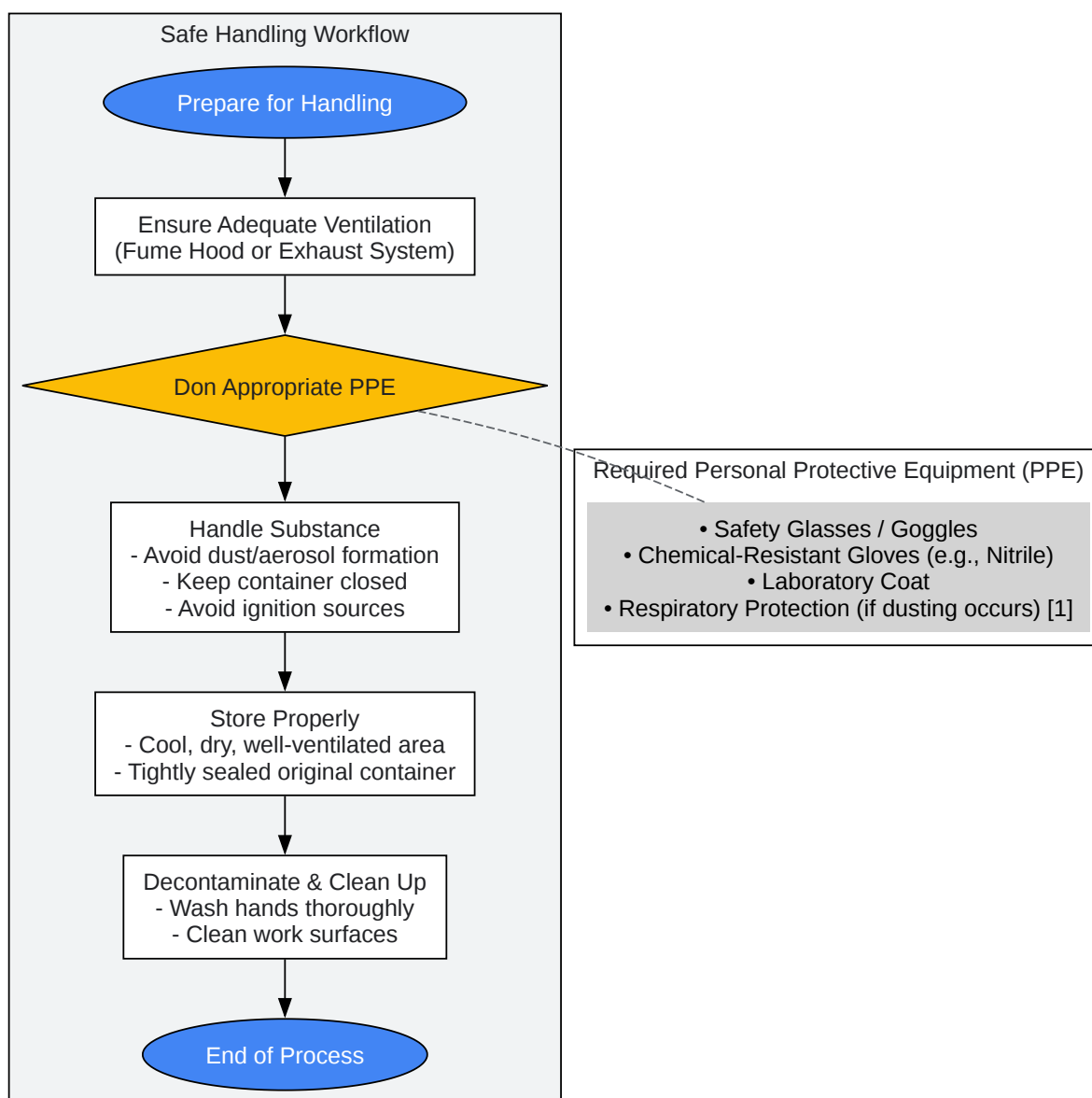


Fig. 2: General Workflow for Safe Handling and Required PPE

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Caption: Workflow for safe handling and personal protective equipment (PPE) requirements.

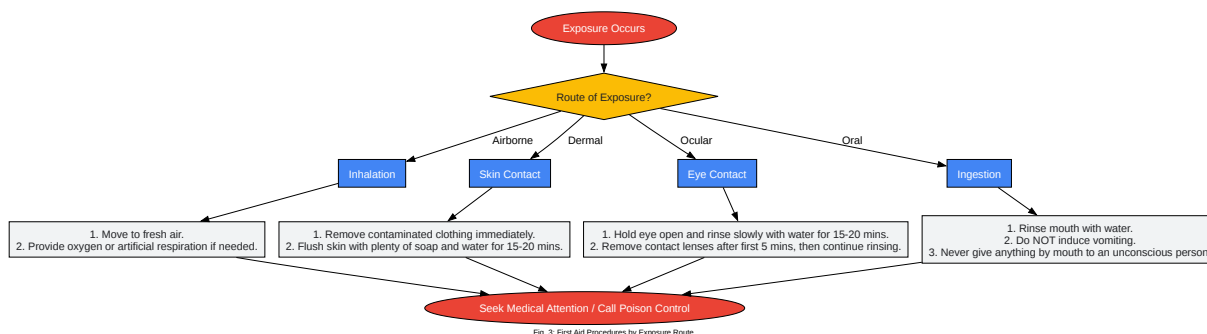
Storage Requirements

- Store in the original, tightly sealed container in a cool, dry, and well-ventilated location.[4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Do not contaminate water, food, or feed during storage.[6]

Experimental Protocols: Emergency Procedures

In the event of accidental exposure or release, immediate and appropriate action is required. The following protocols are based on standard first aid and spill response measures.

First Aid Measures



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Caption: Decision tree for first aid procedures based on the route of exposure.[2][6]

Accidental Release Measures

A logical workflow should be followed to contain and clean up spills safely, preventing environmental contamination and personnel exposure.

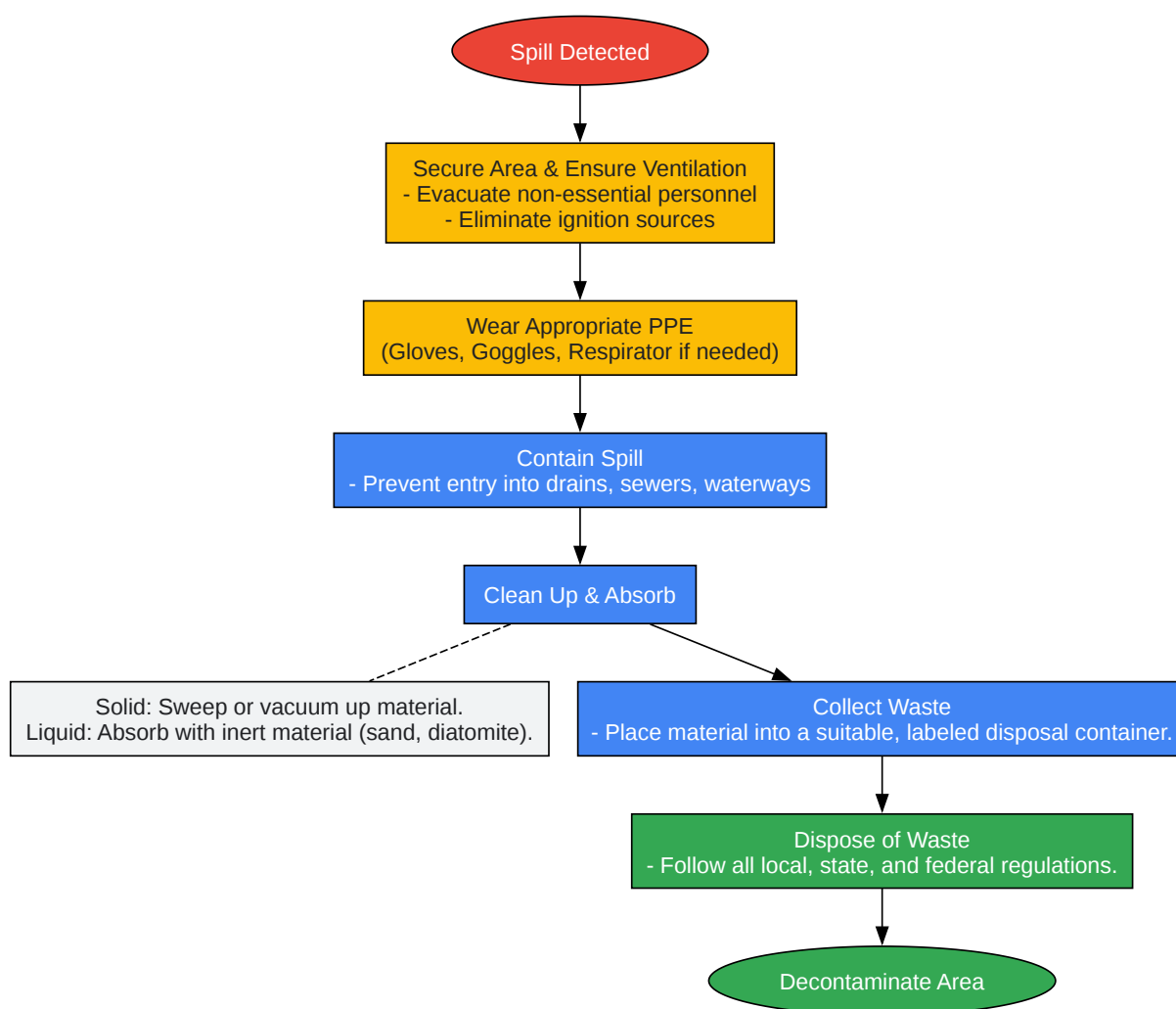


Fig. 4: Logical Workflow for Spill Containment and Cleanup

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Caption: A stepwise procedure for responding to an accidental release.[2][6]

Physical and Chemical Properties

The following data is for the parent compound, Bensulfuron-methyl, unless otherwise specified.

Table 3: Physical and Chemical Properties

Property	Value
CAS Number	83055-99-6 (Bensulfuron-methyl) 1309928-44-6 (Bensulfuron-methyl-d6)[1]
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₇ S (Bensulfuron-methyl)[5] C ₁₆ H ₁₂ D ₆ N ₄ O ₇ S (Bensulfuron-methyl-d6)[1]
Molecular Weight	410.4 g/mol (Bensulfuron-methyl)[5] 416.44 g/mol (Bensulfuron-methyl-d6)[1]
Appearance	White or slight yellow solid.
Odor	Odorless.
Stability	Stable under normal temperatures and storage conditions.[6]
Decomposition	No dangerous decomposition products are known.[4]
Incompatibilities	None reasonably foreseeable.[6]

Disposal Considerations

Waste from **Bensulfuron-methyl-d6** must be handled as hazardous waste.

- **Product Disposal:** Disposal must be in accordance with applicable federal, state, and local regulations. Do not dispose of it together with household garbage.[4]
- **Environmental Precaution:** Do not allow the product to reach sewage systems, ground water, or water courses.[2][4] Prevent material from entering sewers or waterways.[6]
- **Container Disposal:** Contaminated packaging should be handled in the same way as the substance itself and disposed of according to official regulations.[4]

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